Spectroscopic Profile of Spiro[3.5]nonan-7-one: A Technical Guide

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Compound of Interest

Compound Name:	*Spiro[3.5]nonan-7-one*
CAS No.:	*31058-02-3*
Cat. No.:	*B1283637*

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This technical guide provides a comprehensive overview of the spectroscopic data for **Spiro[3.5]nonan-7-one**. Due to the limited availability of published experimental data for this specific compound, this document presents a combination of predicted spectroscopic values and data from closely related analogs. This guide is intended to serve as a valuable resource for the characterization and analysis of spirocyclic compounds in research and development.

Chemical Structure and Properties

Spiro[3.5]nonan-7-one is a bicyclic organic compound with a molecular formula of $C_9H_{14}O$ and a molecular weight of 138.21 g/mol .[1] Its structure features a cyclohexane ring fused to a cyclobutane ring through a spiro carbon atom. The ketone functional group is located at the 7th position of the cyclohexane ring.

Spectroscopic Data

The following tables summarize the predicted and analogous spectroscopic data for **Spiro[3.5]nonan-7-one**.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. While experimental spectra for **Spiro[3.5]nonan-7-one** are not readily available in the public domain, predicted data can offer valuable insights. The following tables are based on computational predictions and analysis of similar spirocyclic ketones.

Table 1: Predicted ^{1}H NMR Data for **Spiro[3.5]nonan-7-one**

Position	Predicted Chemical Shift (δ, ppm)	Multiplicity
H-1, H-3	1.8 - 2.0	m
H-2	1.9 - 2.1	m
H-5, H-9	1.6 - 1.8	m
H-6, H-8	2.2 - 2.4	t

Note: Predictions are based on standard chemical shift increments and may vary from experimental values. 'm' denotes multiplet, and 't' denotes triplet.

Table 2: Predicted ^{13}C NMR Data for **Spiro[3.5]nonan-7-one**

Position	Predicted Chemical Shift (δ, ppm)
C-1, C-3	~35
C-2	~18
C-4 (Spiro)	~40
C-5, C-9	~30
C-6, C-8	~42
C-7 (C=O)	>200

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Note: The chemical shift of the carbonyl carbon is typically in the downfield region of the spectrum.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The key feature in the IR spectrum of **Spiro[3.5]nonan-7-one** is the carbonyl (C=O) stretch.

Table 3: Significant IR Absorption Bands for **Spiro[3.5]nonan-7-one**

Functional Group	Predicted Wavenumber (cm^{-1})	Intensity
C=O (Ketone)	1705 - 1725	Strong
C-H (Aliphatic)	2850 - 3000	Medium-Strong

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of a molecule and its fragments, which helps in determining the molecular weight and structural features. The exact mass of **Spiro[3.5]nonan-7-one** is 138.1045 g/mol .[1]

Table 4: Predicted Mass Spectrometry Fragmentation for **Spiro[3.5]nonan-7-one**

m/z	Proposed Fragment
138	$[M]^+$ (Molecular Ion)
110	$[M - CO]^+$
95	$[M - C_3H_7]^+$
81	$[C_6H_9]^+$
67	$[C_5H_7]^+$

Experimental Protocols

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While specific experimental protocols for **Spiro[3.5]nonan-7-one** are not available, the following are general methodologies for obtaining the spectroscopic data discussed.

NMR Spectroscopy

High-quality NMR spectra can be obtained by following a standard protocol. Proper sample preparation is crucial.[2]

- Sample Preparation: Ensure the sample is of high purity. Dissolve 5-10 mg of the compound in approximately 0.6-0.7 mL of a deuterated solvent (e.g., $CDCl_3$) in a clean, dry vial. Vortex the vial until the sample is completely dissolved. Transfer the solution to a standard 5 mm NMR tube.[2]
- Data Acquisition: Acquire spectra on a spectrometer with a minimum field strength of 400 MHz for ^1H NMR.[2]
  - ^1H NMR: Provides information about the proton environments.
  - ^{13}C NMR: Provides information about the carbon skeleton.
  - 2D NMR (COSY, HSQC, HMBC): Can be used for unambiguous assignment of proton and carbon signals by identifying spin-spin couplings and one-bond or multiple-bond correlations.

Infrared (IR) Spectroscopy

- Sample Preparation: For a solid sample, the KBr pellet method or Attenuated Total Reflectance (ATR) can be used. For a liquid sample, a thin film can be prepared between two salt plates (e.g., NaCl).
- Data Acquisition: Record the spectrum using a Fourier Transform Infrared (FTIR) spectrometer. Typically, the spectrum is scanned over the range of 4000-400 cm^{-1}.

Mass Spectrometry

- Sample Introduction: The sample can be introduced into the mass spectrometer via Gas Chromatography (GC-MS) for volatile compounds or by direct infusion.

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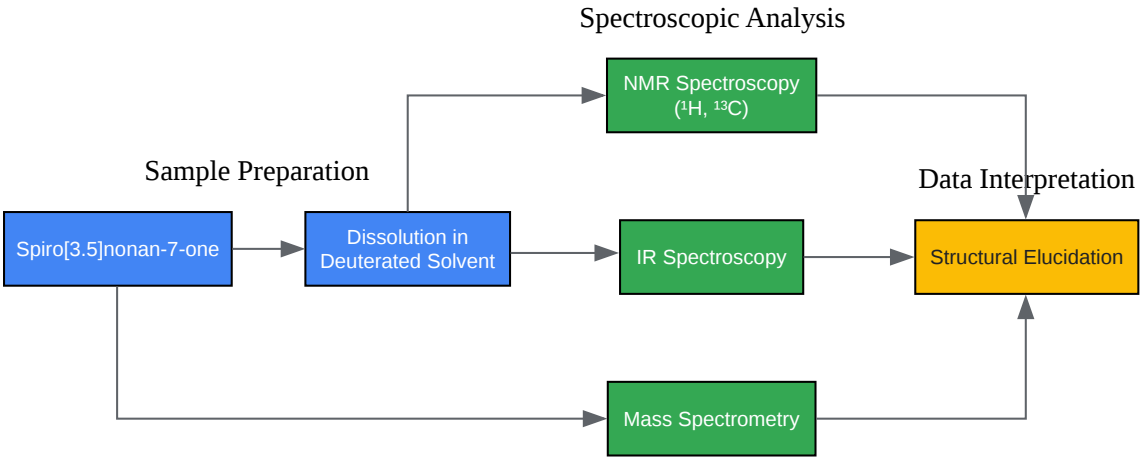
- Ionization: Electron Ionization (EI) is a common method for generating the molecular ion and fragment ions.
- Analysis: The ions are separated based on their mass-to-charge ratio by a mass analyzer (e.g., quadrupole or time-of-flight).

Visualizations

The following diagrams illustrate the general workflow of spectroscopic analysis and a plausible mass spectrometry fragmentation pathway for **Spiro[3.5]nonan-7-one**.



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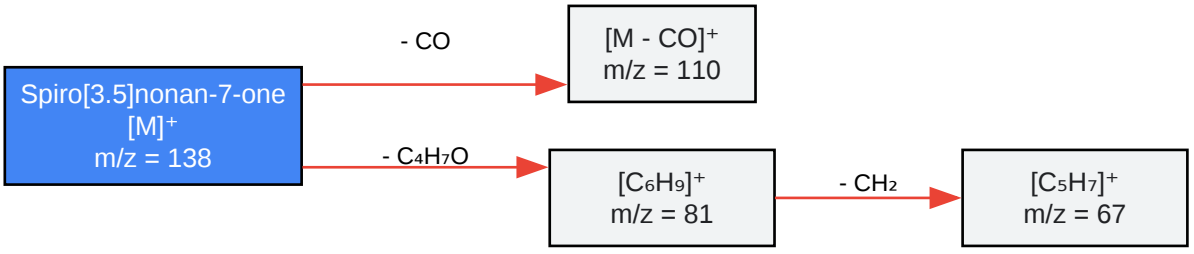
Caption: General workflow for the spectroscopic analysis of a chemical compound.



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Caption: Plausible mass spectrometry fragmentation pathway for **Spiro[3.5]nonan-7-one**.

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References

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- 2. benchchem.com [benchchem.com]
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